

# material safety data sheet for 4-Dodecyloxyphenol

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## Compound of Interest

Compound Name: 4-Dodecyloxyphenol

CAS No.: 13037-87-1

Cat. No.: B076952

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An In-Depth Technical Guide to **4-Dodecyloxyphenol**

## Authored by: A Senior Application Scientist

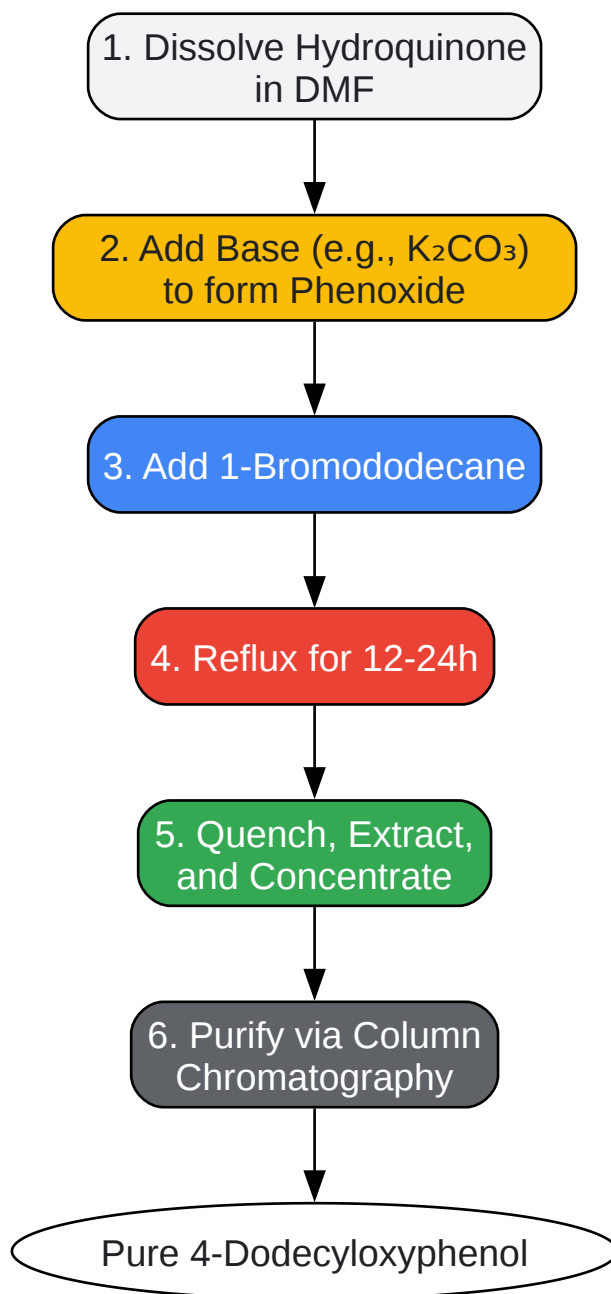
This guide provides a comprehensive technical overview of **4-Dodecyloxyphenol**, tailored for researchers, scientists, and professionals in drug development. Moving beyond the rigid format of a standard safety data sheet, this document synthesizes critical safety information with practical scientific insights, including synthesis protocols, analytical characterization, and potential research applications.

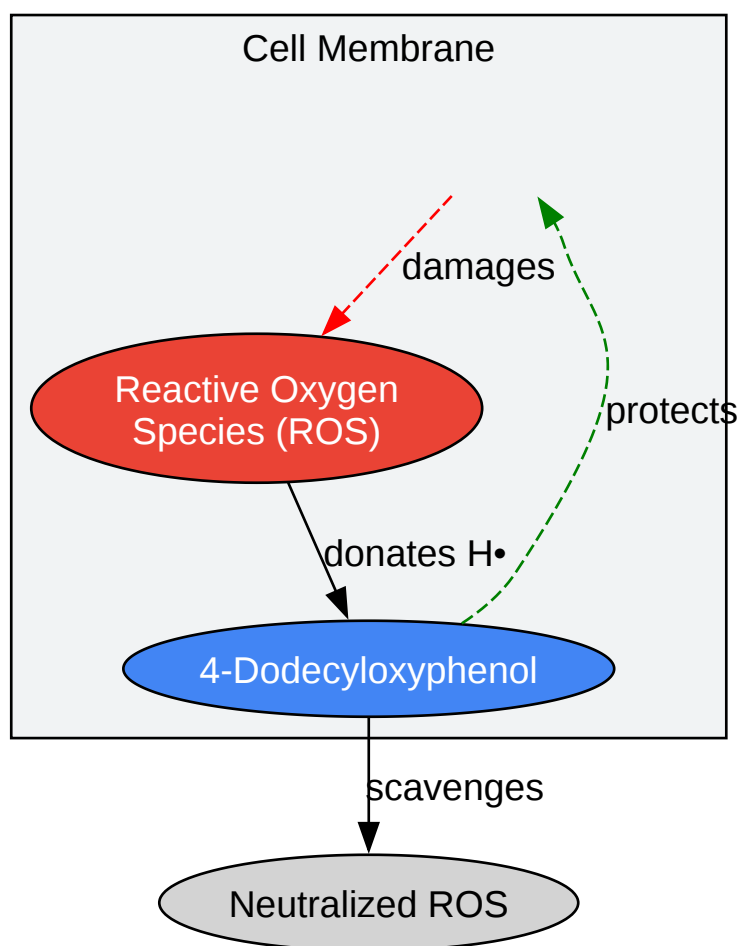
## Chemical Identity and Molecular Structure

**4-Dodecyloxyphenol** is an organic compound featuring a phenol group where the hydrogen of the hydroxyl group at position 4 is substituted by a dodecyl ether chain. This structure imparts both hydrophilic (phenolic hydroxyl group) and lipophilic (dodecyl chain) properties, making it an interesting molecule for applications in material science and as a synthetic intermediate.

- IUPAC Name: 4-(dodecyloxy)phenol[1]

- CAS Number: 13037-87-1[1]
- Molecular Formula: C<sub>18</sub>H<sub>30</sub>O<sub>2</sub>[1][2]
- Molecular Weight: 278.43 g/mol [1]
- Synonyms: 4-Dodecyloxy-phenol





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## Sources

- 1. 4-(DODECYLOXY)PHENOL | CAS 13037-87-1 [[matrix-fine-chemicals.com](http://matrix-fine-chemicals.com)]
- 2. PubChemLite - 4-(dodecyloxy)phenol (C<sub>18</sub>H<sub>30</sub>O<sub>2</sub>) [[pubchemlite.lcsb.uni.lu](http://pubchemlite.lcsb.uni.lu)]
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